

An In-Depth Technical Guide to the Mechanism of Action of Piperazine Erastin

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Compound of Interest		
Compound Name:	Piperazine Erastin	
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Abstract

Piperazine Erastin, a potent analog of Erastin, is a small molecule inducer of ferroptosis, a unique iron-dependent form of regulated cell death. This technical guide delineates the core mechanism of action of **Piperazine Erastin**, focusing on its molecular targets and the subsequent signaling cascades that culminate in cancer cell demise. We provide a comprehensive overview of the key signaling pathways, supported by quantitative data, detailed experimental protocols, and visual diagrams to facilitate a deeper understanding for researchers and drug development professionals.

Core Mechanism: Induction of Ferroptosis

Piperazine Erastin's primary mechanism of action is the induction of ferroptosis in cancer cells.[1][2] This process is initiated through the inhibition of the cystine/glutamate antiporter, system Xc-.[3]

Inhibition of System Xc- and Glutathione Depletion

System Xc- is a plasma membrane antiporter responsible for the uptake of cystine and the export of glutamate. Cystine is a critical precursor for the synthesis of glutathione (GSH), a major intracellular antioxidant. By inhibiting system Xc-, **Piperazine Erastin** effectively blocks cystine import, leading to a rapid depletion of intracellular GSH pools.[3]



Inactivation of Glutathione Peroxidase 4 (GPX4)

Glutathione peroxidase 4 (GPX4) is a key enzyme that utilizes GSH as a cofactor to neutralize lipid hydroperoxides, thereby protecting cells from lipid peroxidation. The depletion of GSH caused by **Piperazine Erastin** leads to the inactivation of GPX4.[4]

Accumulation of Lipid Reactive Oxygen Species (ROS)

With GPX4 inactivated, lipid hydroperoxides accumulate unchecked within the cell membranes. These reactive molecules, in the presence of iron, lead to a catastrophic cascade of lipid peroxidation, resulting in damage to membrane integrity and ultimately, cell death.

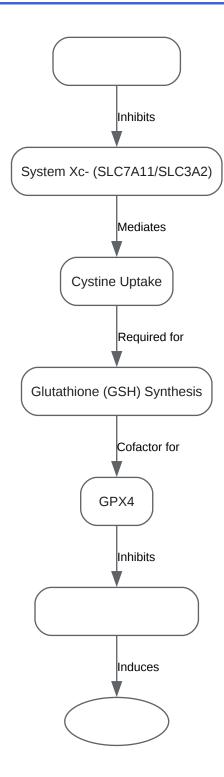
Key Signaling Pathways

The induction of ferroptosis by **Piperazine Erastin** involves a complex interplay of several signaling pathways.

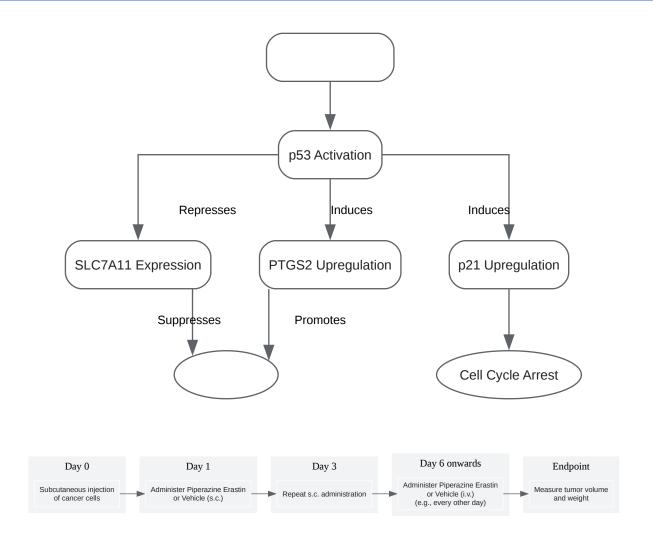
The Canonical Ferroptosis Pathway

The central pathway initiated by **Piperazine Erastin** is the canonical ferroptosis pathway, as described above. A visual representation of this pathway is provided below.









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